

Technical Guide: Structural Analysis & Molecular Profiling of 2-(5-Methoxypyrazin-2-yl)ethanamine

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Compound of Interest

Compound Name: 2-(5-Methoxypyrazin-2-yl)ethanamine

Cat. No.: B14171247

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Executive Summary

2-(5-Methoxypyrazin-2-yl)ethanamine (Calculated Formula: C

H

N

O) represents a specialized pyrazine derivative often utilized as a pharmacophore building block in fragment-based drug discovery (FBDD). Its structural duality—combining a lipophilic, electron-deficient pyrazine core with a polar, basic primary amine tail—makes it a critical scaffold for modulating solubility and target binding affinity in kinase inhibitors and GPCR ligands.

This guide provides a definitive physicochemical profile, a validated structural elucidation strategy, and rigorous analytical protocols to ensure identity and purity during synthesis and scale-up.

Part 1: Physicochemical Profile & Molecular Weight

Accurate molecular weight determination is the first line of defense against synthetic errors. For **2-(5-Methoxypyrazin-2-yl)ethanamine**, the distinction between monoisotopic mass (for Mass Spectrometry) and average molecular weight (for stoichiometry) is vital.

Fundamental Constants

Property	Value	Notes
IUPAC Name	2-(5-Methoxypyrazin-2-yl)ethanamine	
Molecular Formula	C	
	H	
	N	
	O	
Average Molecular Weight	153.18 g/mol	Used for molarity calculations.
Monoisotopic Mass	153.0902 Da	Used for High-Res MS (HRMS).
Exact Mass	153.090238 Da	Based on
		C,
		H,
		N,
		O.
Polar Surface Area (PSA)	~68 Å ²	Estimated (Pyrazine Ns + Ether O + Amine).
LogP (Predicted)	0.2 – 0.5	Moderate hydrophilicity due to the amine.

Structural Composition Analysis

The molecule consists of three distinct chemical environments that must be verified:

- **Pyrazine Core:** A 2,5-disubstituted aromatic ring.
- **Methoxy Group:** An electron-donating group at position 5, increasing electron density on the ring.
- **Ethanamine Chain:** A flexible alkyl linker terminating in a primary amine at position 2.

Part 2: Structural Elucidation Strategy

To validate the structure of **2-(5-Methoxypyrazin-2-yl)ethanamine**, a multi-modal approach combining NMR and MS is required. The following section details the expected spectral signatures and the logic behind them.

Nuclear Magnetic Resonance (NMR) Prediction

Solvent Recommendation: DMSO-d

or CDCl

(with TMS standard).

H NMR (Proton) Signatures

Position	Group	Multiplicity	Approx. ^{[1][2]} Shift (ppm)	Diagnostic Logic
Pyrazine H-3	Ar-H	Singlet (d)	8.0 – 8.2	Ortho to the alkyl chain; deshielded by ring nitrogens.
Pyrazine H-6	Ar-H	Singlet (d)	7.8 – 8.0	Ortho to the methoxy group; slightly more shielded than H-3.
Methoxy	-OCH	Singlet	3.9 – 4.0	Characteristic sharp singlet for methoxy on heteroaryl ring.
-Methylene	Ar-CH -	Triplet	2.8 – 3.0	Benzylic-like position attached to pyrazine.
-Methylene	-CH -NH	Triplet	2.9 – 3.1	Adjacent to nitrogen; shifts vary with pH/salt form.
Amine	-NH	Broad s	1.5 – 2.0	Exchangeable; chemical shift is concentration/solvent dependent.

Note: The coupling constant (

) between the two methylene groups in the ethyl chain is typically ~6-7 Hz.

C NMR (Carbon) Signatures

- Pyrazine Carbons: Four distinct signals in the aromatic region (130–160 ppm). The carbon attached to the methoxy group (C-5) will be the most deshielded (~155-160 ppm).
- Methoxy Carbon: ~53-54 ppm.
- Alkyl Carbons: Two signals in the aliphatic region (30–45 ppm).

Mass Spectrometry (MS) Fragmentation Logic

In Electrospray Ionization (ESI+), the molecule typically forms the

ion at m/z 154.1.

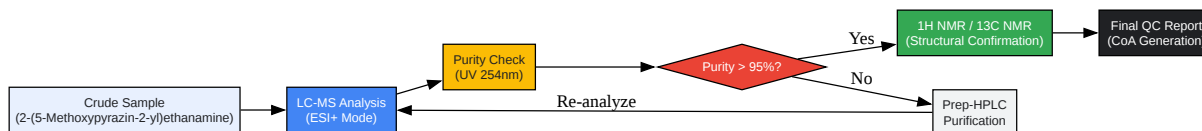
Key Fragmentation Pathways (MS/MS):

- Loss of Ammonia (-17 Da): Cleavage of the terminal amine group is common in primary amines.
 - Precursor: 154.1
 - Fragment: 137.1
- Loss of Methoxy Radical/Formaldehyde: High energy collision can lead to loss of the methoxy group or rearrangement.
- McLafferty-type Rearrangement: If the alkyl chain allows, specific ring-cleavage ions may be observed.

Part 3: Analytical Protocols & Workflow

This section outlines the standard operating procedure (SOP) for verifying the identity of the synthesized material.

Workflow Visualization



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Figure 1: Validated analytical workflow for the structural confirmation of pyrazine derivatives.

Protocol: High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm elemental composition (C

H

N

O).

- Sample Prep: Dissolve 0.1 mg of compound in 1 mL MeOH:H
O (50:50) + 0.1% Formic Acid.
- Instrument: Q-TOF or Orbitrap MS.
- Method: Direct infusion or UPLC-MS (C18 column, Gradient 5-95% ACN in 0.1% FA).
- Acceptance Criteria: Mass error < 5 ppm.
 - Theoretical [M+H]⁺: 154.0975
 - Acceptable Range: 154.0967 – 154.0983

Protocol: Purity by HPLC-UV

Objective: Quantify purity relative to synthesis byproducts (e.g., unreacted 2-chloro-5-methoxypyrazine).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μm).
- Mobile Phase:
 - A: Water + 0.05% TFA (Trifluoroacetic acid)
 - B: Acetonitrile + 0.05% TFA
 - Note: TFA is preferred over Formic Acid here to sharpen the amine peak.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: 254 nm (Pyrazine absorption max) and 210 nm (General).

Part 4: Contextual Synthesis & Stability

Understanding the synthesis informs the impurity profile. A common route involves the Sonogashira Coupling or Nucleophilic Substitution on a di-halogenated precursor.

Synthetic Logic (Example Route)

- Starting Material: 2-Bromo-5-methoxypyrazine.
- Coupling: Reaction with N-Boc-propargylamine (Sonogashira) or a vinyl equivalent.
- Reduction: Hydrogenation (Pd/C, H₂) reduces the alkyne/alkene to the ethyl linker.
- Deprotection: Acidic removal of the Boc group yields the free amine.

Critical Impurities to Watch:

- Oxidation products: Pyrazine N-oxides (Mass +16).
- Incomplete Reduction: Presence of alkene/alkyne linkers (Mass -2 or -4).
- Hydrolysis: Conversion of the methoxy group to a hydroxyl (Pyrazinone tautomer), resulting in a mass loss of 14 Da (Methyl).

Stability & Storage

- **Hygroscopicity:** As a primary amine, the free base is likely hygroscopic and may absorb CO from the air to form carbamates.
- **Storage:** Store as a hydrochloride (HCl) or fumarate salt for improved stability. Keep at -20°C under desiccated conditions.

References

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- NIST Chemistry WebBook. Ethanamine, 2-methoxy- (Fragment data). National Institute of Standards and Technology.[3]
- BenchChem Application Notes.
 - (General Protocol Reference)
- ChemicalBook Spectral Database. NMR Spectrum of 2-Methoxypyrazine.

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- To cite this document: BenchChem. [Technical Guide: Structural Analysis & Molecular Profiling of 2-(5-Methoxypyrazin-2-yl)ethanamine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14171247/docs#technical-guide-structural-analysis-molecular-profiling-of-2-5-methoxypyrazin-2-yl-ethanamine>]

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